Application Note: Precision Synthesis of -Lactones from Ethyl Undec-2-ynoate Derivatives

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Compound of Interest	
Compound Name:	*Ethyl undec-2-ynoate*
CAS No.:	*10519-17-2*
Cat. No.:	*B077268*

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Executive Summary & Strategic Analysis

Ethyl undec-2-ynoate (

) is an

-alkynyl ester featuring an electron-deficient triple bond and a lipophilic octyl chain.[1] While often used as a fragrance ingredient (fruity/pear notes), its primary value in drug discovery lies as a scaffold for

-butenolides (furan-2(5H)-ones)—a structural motif found in diverse bioactive natural products (e.g., acetogenins, cadiolides).[1]

The Synthetic Challenge: Direct cyclization of **ethyl undec-2-ynoate** to a 5-membered lactone is geometrically forbidden without functionalization at the C4 position. The transformation requires two distinct phases:

- Derivatization: Introduction of an oxygen nucleophile at C4 (via propargylic oxidation or aldehyde addition) or hydrolysis to the free acid for halolactonization.[1]

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- Cycloisomerization: Metal-mediated or electrophilic ring closure.[1]

This guide details three validated protocols ranging from transition-metal catalysis to electrophilic iodocyclization.

Reaction Pathway Visualization

The following diagram outlines the logical flow from the parent alkyne ester to the target lactone scaffolds.[1]

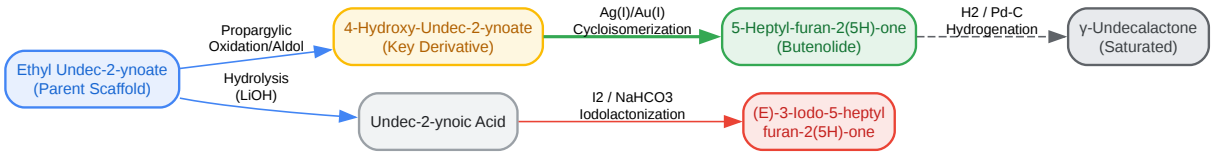

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Figure 1: Strategic divergence for lactone synthesis.[1] The 4-hydroxy pathway (yellow) offers the most direct access to bioactive butenolides, while the acid pathway (grey) enables halolactonization.[1]

Protocol A: Ag(I)-Catalyzed Cycloisomerization to Butenolides

Target: 5-Heptyl-furan-2(5H)-one Mechanism: 5-endo-dig cyclization. Rationale: Silver salts act as mild

-acids, activating the alkyne triple bond for intramolecular attack by the pendant hydroxyl group. This method is superior to acid catalysis, preventing elimination side reactions.[1]

Reagents & Equipment[1][2][3]

- Substrate: Ethyl 4-hydroxyundec-2-ynoate (prepared via addition of ethyl propiolate anion to octanal).

- Catalyst: Silver Carbonate (

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) or Silver Nitrate (

).[1]

- Solvent: Benzene or Toluene (anhydrous).[1]
- Base: Catalytic Triethylamine (

).[1]

Step-by-Step Methodology

- Preparation: Dissolve Ethyl 4-hydroxyundec-2-ynoate (1.0 equiv) in anhydrous Toluene (0.1 M concentration).
- Catalyst Addition: Add

  (0.1 equiv, 10 mol%).[1]
  - Note: If using

    , protect the flask from light to prevent silver reduction.[1]
- Cyclization: Add

  (0.2 equiv).[1] Stir the mixture at 60°C for 4–6 hours.
  - Monitoring: Monitor via TLC (Hexane:EtOAc 4:1).[1] The starting material (

) will disappear, and a less polar UV-active spot (Butenolide,

) will appear.[1]
- Work-up: Filter the reaction mixture through a short pad of Celite to remove silver salts. Wash the pad with Ethyl Acetate.[1]
- Purification: Concentrate the filtrate under reduced pressure. Purify via flash column chromatography (Silica gel, 0

  10% EtOAc in Hexanes).

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Validation Criteria:

- 1H NMR (

  ): Characteristic doublet for the vinyl proton at C3 (

  ppm) and C4 (

  ppm).[1] The C5-methine proton appears as a multiplet at

  ppm.

Protocol B: Iodolactonization of Undec-2-ynoic Acid

Target: (E)-3-Iodo-5-heptylfuran-2(5H)-one Mechanism: Electrophilic activation of the triple bond by iodine, followed by 5-endo-dig cyclization of the carboxylate. Rationale: This protocol installs a vinyl iodide handle, allowing for further functionalization (e.g., Suzuki/Sonogashira coupling) to create complex libraries.[1]

Reagents & Equipment[1][2][3]

- Substrate: Undec-2-ynoic acid (derived from hydrolysis of **Ethyl undec-2-ynoate**).
- Electrophile: Iodine (

) or Iodine Monochloride (

).[1]
- Base: Sodium Bicarbonate (

).[1]
- Solvent: Acetonitrile (

) or DCM.[1]

Step-by-Step Methodology

- Hydrolysis (Pre-requisite): Treat **Ethyl undec-2-ynoate** with LiOH in THF/H2O (1:1) at RT for 2 hours. Acidify with 1M HCl to pH 2.[1] Extract with EtOAc to obtain the free acid.[1]

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- Solvation: Dissolve Undec-2-ynoic acid (1.0 mmol) in Acetonitrile (10 mL).
- Base Addition: Add

  (3.0 equiv).[1] The mixture will be heterogeneous.[1]
- Iodination: Cool to 0°C. Add Iodine (

  , 2.0 equiv) portion-wise.
  - Critical Control: Maintain dark conditions.[1] Iodine is light-sensitive.
- Reaction: Allow to warm to RT and stir for 12 hours.
- Quench: Add saturated aqueous

  (Sodium Thiosulfate) until the dark iodine color fades to yellow/clear.
- Extraction: Extract with Diethyl Ether (

  mL). Dry over

  .[1]
- Purification: Flash chromatography (Hexane/EtOAc).

Data Summary Table:

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Parameter	Protocol A (Ag-Catalyzed)	Protocol B (Iodolactonization)
Substrate	4-Hydroxy-Ester	2-Ynoic Acid
Key Reagent	/	/
Product Type	Unsubstituted Butenolide	3-Iodo-Butenolide
Yield (Typical)	85 - 92%	65 - 75%
Reaction Time	4-6 Hours	12-16 Hours
Main Utility	Natural Product Scaffold	Cross-Coupling Precursor

Protocol C: Hydrogenation to Saturated -Lactones

Target:

-Undecalactone (Peach Aldehyde) Rationale: Converting the unsaturated butenolide (from Protocol A) to the saturated flavor/fragrance compound.[1]

- Reagent:

  (1 atm, balloon), 10% Pd/C (5 wt%).

- Solvent: Methanol or Ethanol.[1]

- Procedure: Stir the butenolide with Pd/C under hydrogen atmosphere for 2 hours. Filter through Celite.[1] Quantitative yield is typical.[1]

References

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- Iodolactonization Methodology: Larock, R. C., et al. (1993).[1] Synthesis of iodolactones via iodolactonization of acetylenic acids.[1] Journal of Organic Chemistry, 58(17), 4579–4583.[1] [1]

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Disclaimer:These protocols involve the use of transition metals and halogenating agents.[3] All experiments must be conducted in a fume hood with appropriate PPE.[1] Yields may vary based on substrate purity and moisture content.

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